

Technical Support Center: Purification of 2,2-Dimethylcyclohexanone by Fractional Distillation

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Compound of Interest

Compound Name: **2,2-Dimethylcyclohexanone**

Cat. No.: **B156460**

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the purification of **2,2-Dimethylcyclohexanone** by fractional distillation. It is intended for researchers, scientists, and drug development professionals.

Data Presentation: Physical Properties

A summary of the physical properties of **2,2-Dimethylcyclohexanone** and potential impurities is provided below for easy reference during the purification process.

Compound	Molecular Weight (g/mol)	Boiling Point (°C) at 760 mmHg	Density (g/mL at 25°C)	Refractive Index (n ₂₀ /D)
2,2-Dimethylcyclohexanone	126.20	169-170[1]	0.912[1]	1.448[1]
2-Methylcyclohexanone	112.17	165.1	0.925	1.449
2,6-Dimethylcyclohexanone	126.20	174-176	0.925	1.447
Cyclohexanone	98.14	155.6	0.947	1.450

Experimental Protocols

Fractional Distillation of 2,2-Dimethylcyclohexanone

This protocol outlines the procedure for purifying **2,2-Dimethylcyclohexanone** using fractional distillation.

Materials:

- Crude **2,2-Dimethylcyclohexanone**
- Round-bottom flask
- Fractionating column (e.g., Vigreux or packed column)
- Distillation head with thermometer adapter
- Condenser
- Receiving flasks
- Heating mantle with a stirrer

- Boiling chips or magnetic stir bar
- Clamps and stands
- Insulating material (glass wool or aluminum foil)

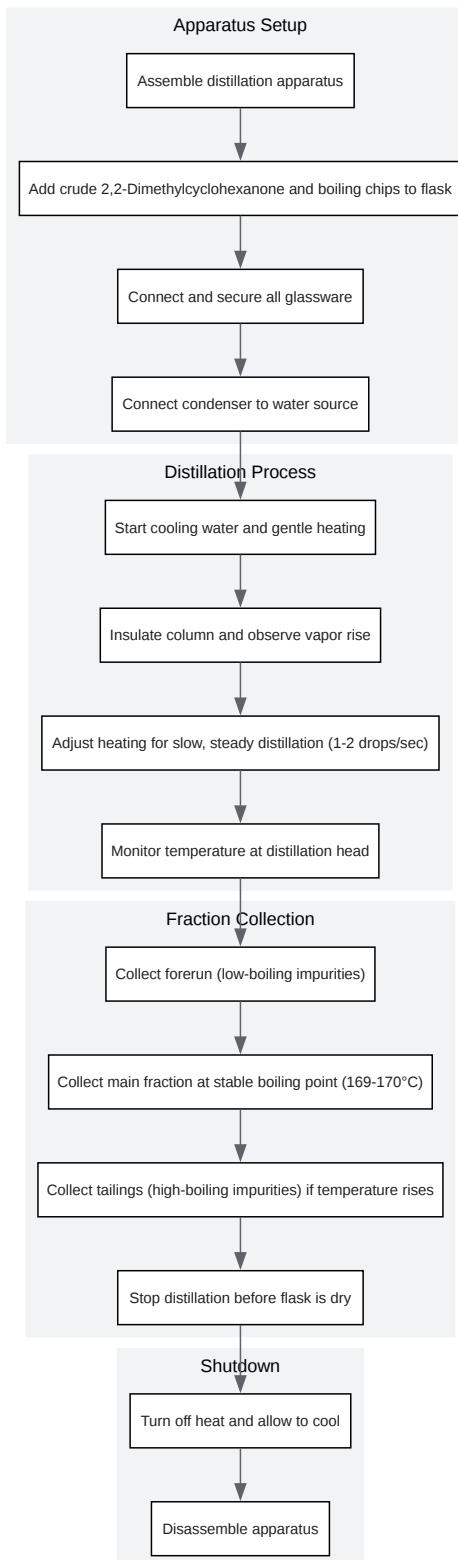
Procedure:

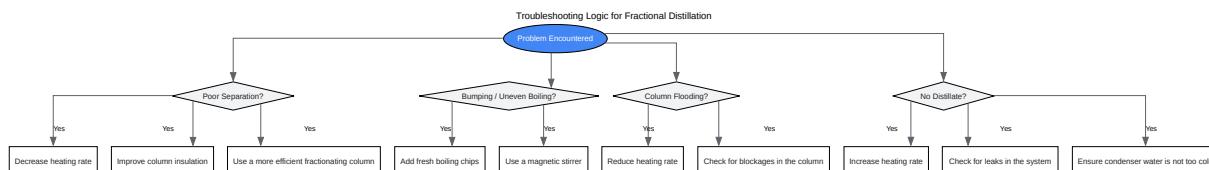
- Apparatus Setup:
 - Assemble the fractional distillation apparatus in a fume hood.
 - Place the crude **2,2-Dimethylcyclohexanone** and boiling chips (or a stir bar) into the round-bottom flask. Do not fill the flask more than two-thirds full.
 - Connect the fractionating column to the flask.
 - Attach the distillation head and condenser. Ensure the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.[\[2\]](#)
 - Use clamps to securely fasten all glassware.
 - Connect the condenser to a cold water source, with water entering at the bottom and exiting at the top.[\[2\]](#)
 - Place a receiving flask at the end of the condenser.
- Distillation:
 - Turn on the cooling water to the condenser.
 - Begin heating the flask gently using the heating mantle. If using a stir bar, start the stirrer.
 - Observe the mixture as it begins to boil and the vapor rises up the fractionating column.
 - Insulate the fractionating column and distillation head with glass wool or aluminum foil to minimize heat loss and ensure a proper temperature gradient.[\[3\]](#)

- Adjust the heating rate to maintain a slow and steady distillation rate of 1-2 drops per second. A fast distillation rate will lead to poor separation.[4]
- Monitor the temperature at the distillation head. It should remain constant during the collection of a pure fraction.
- Fraction Collection:
 - Collect any initial distillate that comes over at a lower temperature (forerun) in a separate receiving flask. This may contain more volatile impurities.
 - When the temperature stabilizes at the boiling point of **2,2-Dimethylcyclohexanone** (approximately 169-170 °C), switch to a clean receiving flask to collect the purified product.
 - Continue collecting the fraction as long as the temperature remains stable.
 - If the temperature begins to rise significantly, change the receiving flask again to collect a third fraction (tailings), which may contain higher-boiling impurities.
 - Stop the distillation before the distilling flask runs dry to prevent the formation of potentially explosive peroxides and to avoid cracking the flask.
- Shutdown:
 - Turn off the heating mantle and allow the apparatus to cool down.
 - Once cool, disassemble the apparatus.

Mandatory Visualizations

Experimental Workflow for Fractional Distillation



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References

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